

Physical and chemical properties of Albicanol

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An In-depth Technical Guide to the Physical and Chemical Properties of Albicanol

Introduction

Albicanol is a drimane-type sesquiterpenoid, a class of organic compounds naturally occurring in various organisms, including liverworts such as Diplophyllum albicans and Diplophyllum taxifolium, as well as fungi and marine life.[1] This technical guide provides a comprehensive overview of the physical and chemical properties of **Albicanol**, its biological activities, and relevant experimental methodologies. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Albicanol** are summarized in the tables below. This data is crucial for its handling, characterization, and application in research and development.

Core Properties



Property	Value	Source
Molecular Formula	C15H26O	[1][2][3][4][5]
Molecular Weight	222.37 g/mol	[1][2][3][4]
Exact Mass	222.1984 g/mol	[3]
CAS Number	54632-04-1	[3][5]
IUPAC Name	[(1S,4aS,8aS)-5,5,8a-trimethyl- 2-methylidene-3,4,4a,6,7,8- hexahydro-1H-naphthalen-1- yl]methanol	[1][4]
Appearance	Not explicitly stated in the provided results.	
Melting Point	-66.3 °C	[6]
Boiling Point	169.0 °C	[6]

Computed and Physicochemical Properties

Property	Value	Source
ALogP	3.7775	[4]
XLogP3	4.1	[1]
Polar Surface Area	20.23 Ų	[1][4]
Rotatable Bonds	1	[4]
Hydrogen Bond Acceptors	1	[4]
Hydrogen Bond Donors	1	[4]
Heavy Atoms	16	[4]
Elemental Analysis	C: 81.02%, H: 11.79%, O: 7.19%	[3]

Solubility



While specific quantitative solubility data for **Albicanol** in various solvents is not readily available, its chemical structure as a sesquiterpenoid alcohol suggests it is likely soluble in nonpolar organic solvents and less soluble in polar solvents like water.[7][8] Generally, long-chain alcohols exhibit increased solubility in nonpolar organic solvents.[7]

Spectral Data

Spectroscopic methods are essential for the structural elucidation and identification of **Albicanol**.

Spectroscopic Technique	Description
¹ H NMR	¹ H NMR data for (+)-Albicanol has been reported and is available in the literature, though specific peak assignments are not detailed in the provided search results.[9]
¹³ C NMR	¹³ C NMR data is also available and has been used for the structural confirmation of Albicanol.
Mass Spectrometry (MS)	Mass spectrometry is used to determine the molecular weight and fragmentation pattern of Albicanol, confirming its molecular formula.[10] [11]
Infrared (IR) Spectroscopy	IR spectroscopy helps in identifying the functional groups present in Albicanol, such as the hydroxyl (-OH) group.[10][11]

Experimental Protocols Extraction and Purification from Natural Sources (General Methodology)

A general procedure for the extraction and purification of sesquiterpenoids like **Albicanol** from plant material involves the following steps. This is a generalized protocol as a specific one for **Albicanol** was not found.

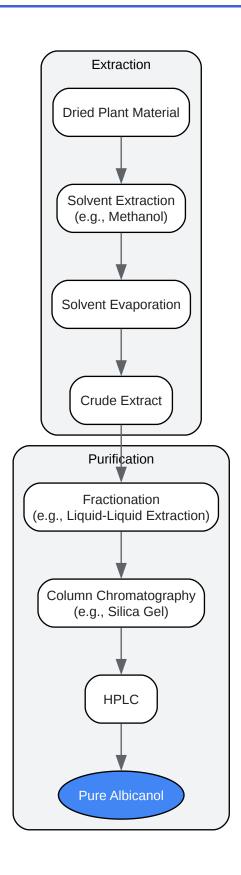
Foundational & Exploratory





- Extraction: The dried and powdered plant material is subjected to extraction with an organic solvent, typically methanol, ethanol, or chloroform, using methods like maceration, Soxhlet extraction, or ultrasonic-assisted extraction.[12][13]
- Solvent Removal: The crude extract is concentrated under reduced pressure to remove the solvent.[14]
- Fractionation: The concentrated extract is then fractionated using techniques like liquid-liquid extraction or solid-phase extraction (SPE) to separate compounds based on their polarity.
 [12][15]
- Chromatographic Purification: The fractions containing the target compound are further purified using column chromatography (e.g., silica gel chromatography) with a suitable solvent system.[12] High-performance liquid chromatography (HPLC) can be used for final purification to obtain high-purity **Albicanol**.





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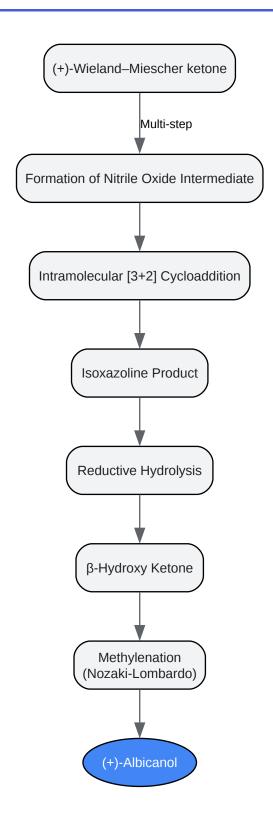
Generalized workflow for the extraction and purification of Albicanol.



Total Synthesis of (+)-Albicanol

Several total syntheses of (+)-**Albicanol** have been reported. One notable approach starts from the optically active bicyclic diol.[16] A key step in this synthesis was a modified Wittig methylenation of a silyloxy ketone, which significantly improved the overall yield.[16] Another enantioselective total synthesis begins with the (+)-Wieland–Miescher ketone, with a key step involving a highly diastereoselective intramolecular [3 + 2] dipolar cycloaddition reaction.[17]





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Key steps in the total synthesis of (+)-Albicanol.

Biological Activity and Signaling Pathways



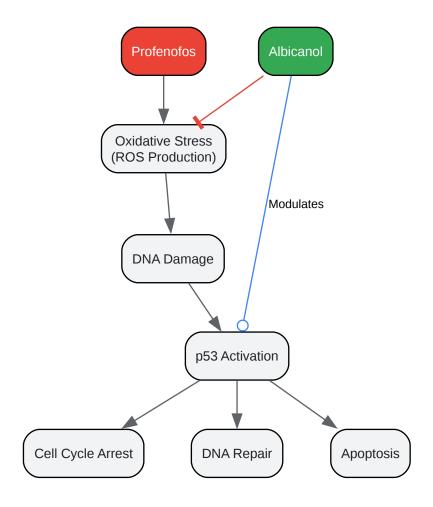
Albicanol has demonstrated a range of biological activities, making it a compound of interest for further investigation.

- Cytotoxicity: Albicanol has shown cytotoxic effects against certain cancer cell lines.[2] For instance, it exhibited an IC₅₀ of 24.14 μM against MCF7 (human breast adenocarcinoma) cells.[2]
- Antioxidant Activity: It is described as a sesquiterpenoid with potent antioxidant properties.
- Antagonistic Activity against Heavy Metal Toxicity: Albicanol has shown antagonistic effects against heavy metal toxicity.[2]
- Antifungal and Antifeedant Activities: It also exhibits antifungal and fish antifeedant properties.[1]

Modulation of the p53 Signaling Pathway

Research has indicated that **Albicanol** can suppress profenofos-induced genotoxicity in grass carp hepatocytes by modulating oxidative stress and the p53 axis.[2] Profenofos, an organophosphate pesticide, can induce DNA damage. **Albicanol** appears to counteract this by influencing the p53 signaling pathway, which is a critical regulator of cell cycle arrest, DNA repair, and apoptosis in response to cellular stress.





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Modulation of the p53 pathway by **Albicanol** in response to genotoxicity.

Conclusion

Albicanol is a biologically active sesquiterpenoid with well-defined physical and chemical properties. Its cytotoxic, antioxidant, and genoprotective activities, particularly through the modulation of key signaling pathways like p53, highlight its potential for further research in drug discovery and development. The established methods for its total synthesis and the general protocols for its extraction provide a solid foundation for obtaining this compound for further studies. This guide serves as a valuable technical resource for scientists working with Albicanol and other related natural products.

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